

# silver picrate in historical medicinal applications as an antimicrobial

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## Compound of Interest

Compound Name: Silver picrate

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## Silver Picrate: Historical Application Notes for Antimicrobial Use

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Silver picrate** ( $C_6H_2AgN_3O_7$ ), the silver salt of picric acid, saw use in medicine as a topical antimicrobial and antiseptic agent, primarily in the early 20th century. Its application stemmed from the recognized antimicrobial properties of silver ions combined with the antiseptic and analgesic qualities of picric acid. Historical accounts indicate its use in formulations such as ointments, suppositories, and powders for treating infections like vaginitis and urethritis. However, the inherent instability and explosive nature of dry **silver picrate**, coupled with the advent of more stable and effective antibiotics, led to its decline in medicinal use. These notes provide a detailed overview of its historical applications, reconstructed experimental protocols based on early 20th-century pharmaceutical practices, and an exploration of its antimicrobial mechanism, acknowledging the limited quantitative data available from that era.

### Historical Application and Formulation Data

While specific quantitative data on the antimicrobial efficacy of **silver picrate** from historical sources is scarce, its applications suggest a perceived effectiveness against various microorganisms. It was notably used for infections of the mucous membranes.

Application	Formulation Type	Base/Excipient (Reconstructed)	Historical Notes
Vaginitis (Trichomonas)	Suppositories, Powders	Cocoa Butter, Gelatin- Glycerin	Marketed under trade names like Picragol and Picrotol.[1] Believed to combine the antiseptic action of silver with the astringent and analgesic properties of picric acid.
Urethritis (Gonorrheal)	Ointments, Bougies	Petrolatum, Lanolin	Utilized for its antiseptic properties against Neisseria gonorrhoeae.[2][3][4] Silver compounds were a common treatment for gonorrhea before the widespread availability of antibiotics.[2][3][4]
Bovine Granular Vaginitis	Veterinary Formulations	Not specified	Indicates a broader application in veterinary medicine for similar conditions. [1]

## Reconstructed Historical Experimental Protocols

The following protocols are reconstructions based on general pharmaceutical compounding and microbiological testing methods of the early 20th century. Specific historical documents detailing these procedures for **silver picrate** are not readily available.

### Protocol 1: Preparation of a 1% Silver Picrate Ointment

This protocol is based on the fusion method, a common technique for preparing ointments in early 20th-century pharmacies.[5][6]

Materials:

- **Silver Picrate**, wetted (to avoid explosion risk)[7]
- White Petrolatum
- Anhydrous Lanolin
- Mortar and Pestle
- Water Bath
- Ointment Slab or Pill Tile[8]
- Spatula

Procedure:

- Preparation of the Ointment Base:
  - Melt 89 parts of white petrolatum and 10 parts of anhydrous lanolin in a water bath until a uniform liquid is formed.
  - Stir the mixture gently as it cools to ensure homogeneity.
- Incorporation of **Silver Picrate**:
  - Weigh 1 part of wetted **silver picrate**. The water content must be accounted for to achieve the desired final concentration.
  - On an ointment slab, levigate the **silver picrate** with a small amount of the melted base to form a smooth paste. This process, known as trituration, ensures a uniform dispersion and reduces grittiness.

- Gradually incorporate the remaining ointment base into the **silver picrate** paste, mixing thoroughly with the spatula until the ointment is uniform in color and consistency.
- Packaging and Storage:
  - Transfer the finished ointment into a clean, airtight, and light-resistant container to prevent degradation of the **silver picrate**.[\[9\]](#)
  - Label the container with the name and concentration of the active ingredient and the date of preparation.

## Protocol 2: Hypothetical In-Vitro Antimicrobial Susceptibility Testing (Agar Diffusion Method)

This protocol is a reconstruction based on early diffusion methods for susceptibility testing, which were precursors to the standardized Kirby-Bauer method.[\[10\]](#)[\[11\]](#)[\[12\]](#)

Materials:

- Nutrient Agar Plates
- Bacterial Culture (e.g., *Staphylococcus aureus* or a clinical isolate)
- **Silver Picrate** solution or ointment
- Sterile Swabs
- Incubator

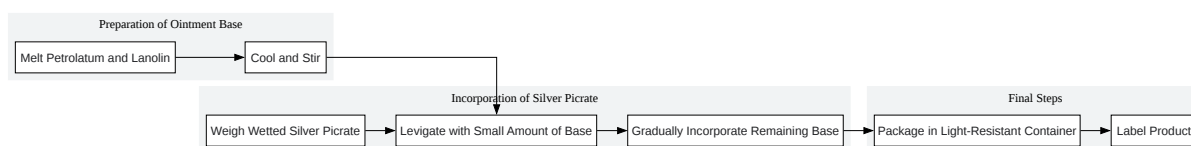
Procedure:

- Preparation of Bacterial Lawn:
  - Using a sterile swab, inoculate the entire surface of a nutrient agar plate with the test bacterium to create a uniform lawn of growth.
- Application of **Silver Picrate**:

- For a solution: A small, sterile paper disc would be impregnated with a known concentration of a **silver picrate** solution. The disc would then be placed in the center of the inoculated agar plate.
- For an ointment: A small, uniform amount of the prepared 1% **silver picrate** ointment would be placed directly onto the center of the inoculated agar plate.
- Incubation:
  - Incubate the plate at 37°C for 18-24 hours.
- Observation and Measurement:
  - After incubation, observe the plate for a zone of inhibition, a clear area around the **silver picrate** where bacterial growth has been prevented.
  - Measure the diameter of the zone of inhibition in millimeters. A larger diameter would have indicated greater antimicrobial activity.

## Visualizations

### Logical Workflow for Historical Ointment Preparation

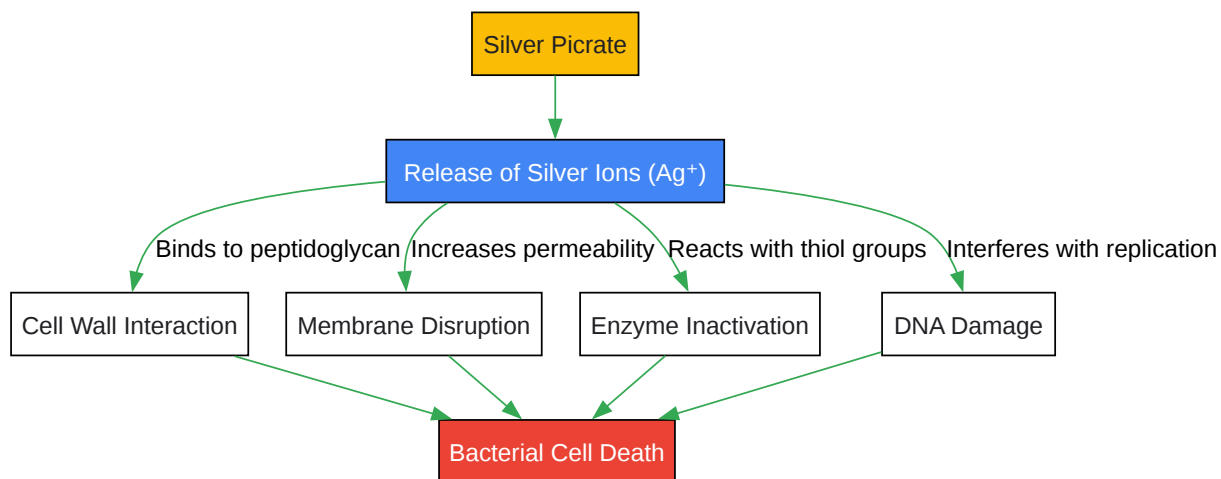


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Caption: Workflow for the historical preparation of **silver picrate** ointment.

## Proposed Antimicrobial Mechanism of Action

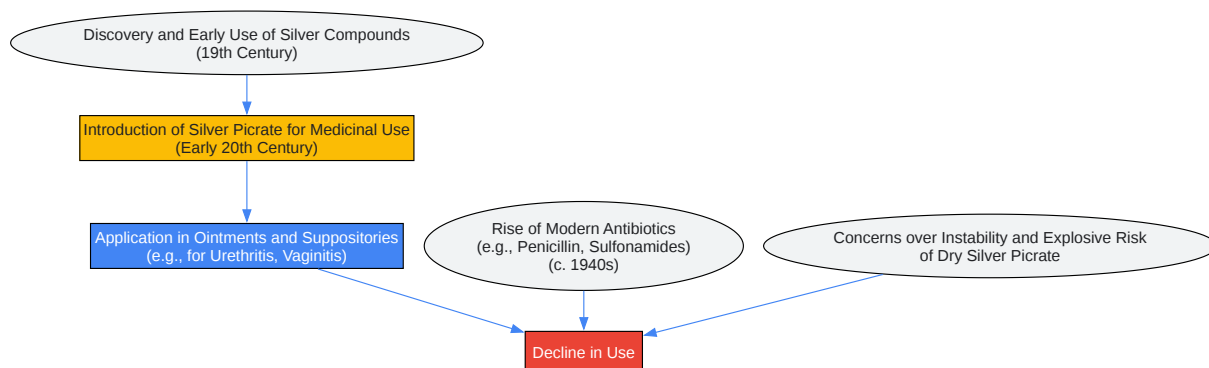
The antimicrobial action of **silver picrate** is attributed to the release of silver ions ( $\text{Ag}^+$ ) in an aqueous environment.



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Caption: Proposed mechanism of silver ion antimicrobial action.

## Historical Timeline and Decline of Silver Picrate in Medicine



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